

Application Notes and Protocols for In Vivo Cell Tracking Using Gadopentetate Dimeglumine

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Compound of Interest

Compound Name: Gadopentetate (dimeglumine)

Cat. No.: B14785299

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Introduction

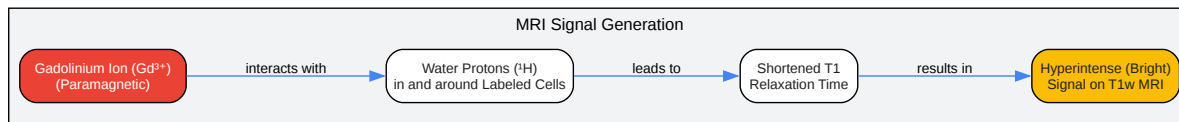
In the burgeoning field of cellular therapeutics, the ability to non-invasively monitor the fate of administered cells in vivo is paramount for evaluating their safety and efficacy. Magnetic Resonance Imaging (MRI) offers a powerful platform for longitudinal cell tracking due to its high spatial resolution and unlimited tissue penetration depth. Gadopentetate dimeglumine (Gd-DTPA), a gadolinium-based contrast agent, can be utilized to label cells ex vivo, rendering them visible by MRI. This document provides detailed application notes and protocols for the administration of Gadopentetate dimeglumine in in vivo cell tracking studies.

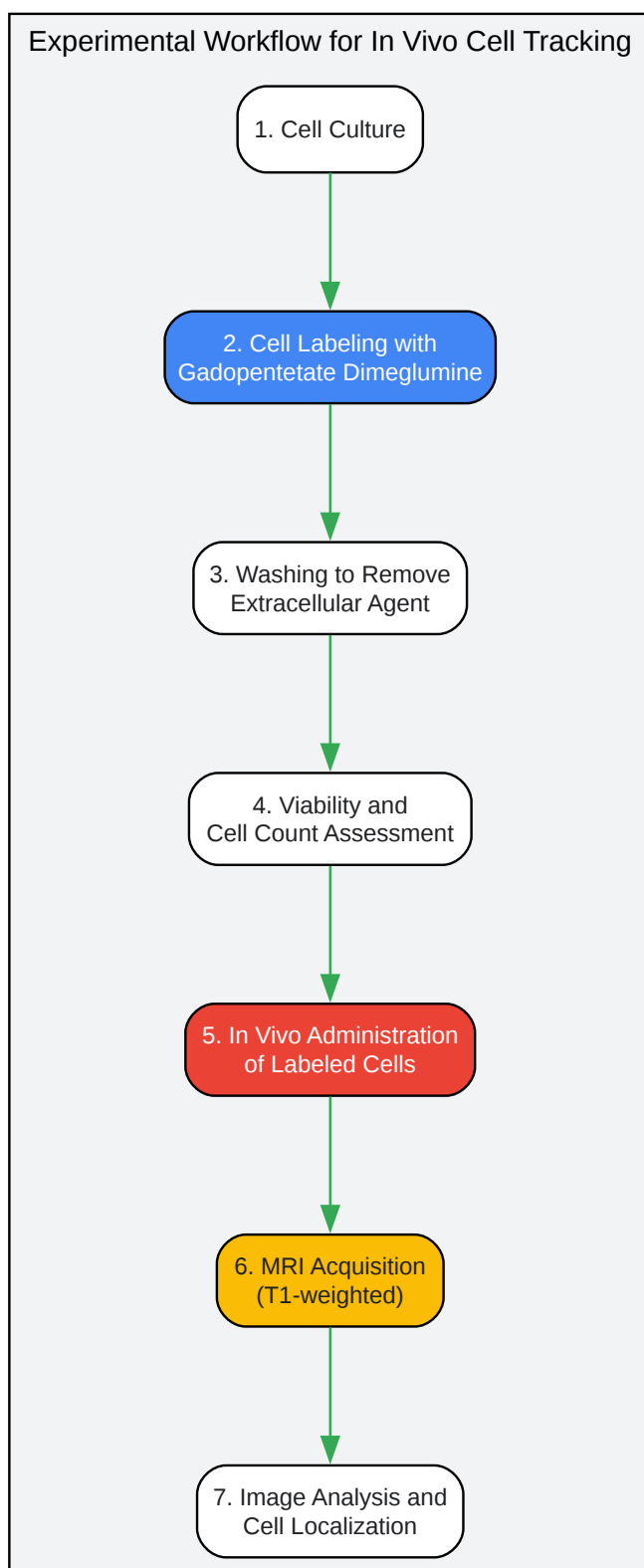
The core principle of this technique lies in the paramagnetic properties of the gadolinium ion (Gd^{3+}). When present within or in close proximity to cells, Gd^{3+} shortens the T1 relaxation time of surrounding water protons. This results in a significant increase in signal intensity on T1-weighted MR images, allowing for the visualization of the labeled cell populations against the background tissue.^{[1][2][3]}

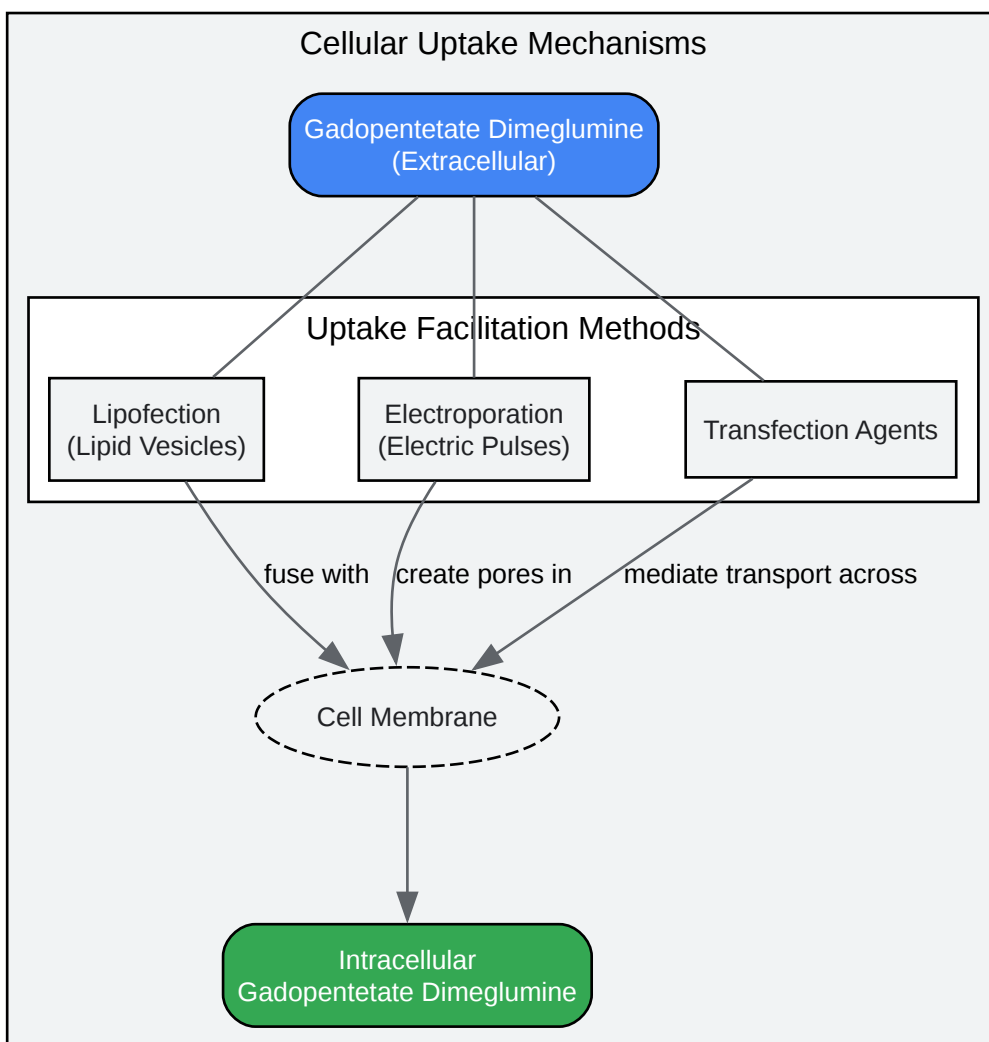
Mechanism of Action

Gadopentetate dimeglumine is a chelated form of the paramagnetic gadolinium ion.^[1] The Gd^{3+} ion possesses seven unpaired electrons, which creates a strong local magnetic field.^[3] This field interacts with the magnetic moments of nearby water protons, accelerating their rate of longitudinal (T1) relaxation.^{[1][4]} In a T1-weighted MRI sequence, tissues with shorter T1

relaxation times appear brighter.[2] For in vivo cell tracking, Gadopentetate dimeglumine must be introduced into the cytoplasm of the target cells. Once the labeled cells are administered to the subject, the intracellular Gd^{3+} ions shorten the T1 of water molecules within and around the cells, generating a positive (bright) contrast that enables their detection and tracking.







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References

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